

# Personal protective equipment for handling D-Ribose-13C

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## Compound of Interest

Compound Name: *D-Ribose-13C*

Cat. No.: *B119403*

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## Essential Safety and Handling of D-Ribose-13C

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **D-Ribose-13C**, a stable isotope-labeled sugar crucial in various research applications. Adherence to these procedures will minimize risk and ensure a safe laboratory environment.

**D-Ribose-13C** is a non-radioactive, stable isotope-labeled compound. Therefore, the primary safety concerns are associated with the chemical properties of D-ribose itself, which is considered to have low toxicity. However, as with any chemical, appropriate personal protective equipment (PPE) and handling procedures are necessary to mitigate any potential hazards, such as irritation upon contact or inhalation of dust particles.

## Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **D-Ribose-13C**.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles are required to prevent eye contact with dust particles. A face shield may be necessary for operations with a higher risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.
Body Protection	A standard laboratory coat or protective clothing is recommended to prevent contamination of personal clothing.
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If dust is generated, a NIOSH/CEN approved respirator should be used. <a href="#">[1]</a>

## Operational Plan for Handling D-Ribose-13C

This step-by-step plan outlines the safe handling of **D-Ribose-13C** from receipt to disposal.

Step	Procedure
1. Receiving	Upon receipt, inspect the container for any damage. Store the container in a cool, dry, and well-ventilated area away from light and moisture. <sup>[1]</sup>
2. Preparation	Before handling, ensure the work area is clean and all necessary PPE is donned. If there is a potential for dust formation, work in a fume hood or a well-ventilated area. <sup>[1]</sup>
3. Handling	Avoid direct contact with the skin, eyes, and clothing. <sup>[2]</sup> Minimize the creation of dust. In case of accidental contact, follow the first-aid measures outlined in the Safety Data Sheet (SDS). <sup>[1]</sup>
4. Storage	Keep the container tightly closed when not in use. Store at room temperature. <sup>[1]</sup> As a stable isotope-labeled compound, no special storage conditions beyond those for the unlabeled material are necessary. <sup>[3]</sup>
5. Spills	In the event of a spill, avoid dust formation. <sup>[1]</sup> Mechanically sweep or shovel the material into a suitable container for disposal. <sup>[1]</sup> Ensure the area is thoroughly cleaned after the spill is contained.

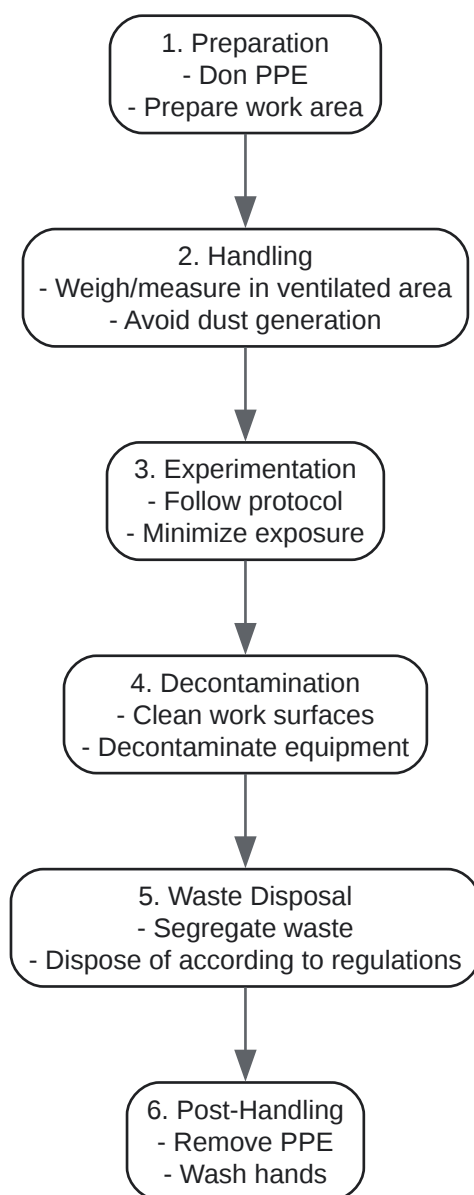
## Disposal Plan

Proper disposal of **D-Ribose-13C** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Product	Dispose of as unused product. <sup>[1]</sup> Offer surplus and non-recyclable solutions to a licensed disposal company. <sup>[1]</sup> Do not mix with other waste.
Contaminated Materials	Any materials that have come into contact with D-Ribose-13C (e.g., gloves, weighing paper, containers) should be disposed of in accordance with federal, state, and local environmental control regulations. <sup>[1]</sup>
Empty Containers	Handle uncleaned containers as you would the product itself.

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical flow of procedures for safely handling **D-Ribose-13C** in a laboratory setting.



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Caption: Workflow for the safe handling of **D-Ribose-13C**.

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- To cite this document: BenchChem. [Personal protective equipment for handling D-Ribose-13C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b119403#personal-protective-equipment-for-handling-d-ribose-13c>]

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